

# m-TAMS software compatibility with different OS

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

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## m-TAMS Software: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the compatibility and troubleshooting of m-TAMS (TAMS Analyzer) software.

## Frequently Asked Questions (FAQs)

Q1: What is m-TAMS (TAMS Analyzer)?

A1: m-TAMS, formally known as TAMS Analyzer, is a free and open-source software tool designed for qualitative data analysis.<sup>[1][2]</sup> It assists researchers in coding, analyzing, and identifying themes within textual, and to some extent, audiovisual data such as interviews, field notes, and web pages.<sup>[2][3]</sup> The software allows users to assign ethnographic codes to segments of text, which can then be extracted and analyzed.<sup>[2]</sup>

Q2: On which operating systems can I use m-TAMS?

A2: TAMS Analyzer is primarily developed for macOS.<sup>[1][2]</sup> A Linux version is also mentioned as being available.<sup>[2][4]</sup> There is no clear indication of a dedicated, natively supported version for the Windows operating system.

Q3: What are the system requirements for installing m-TAMS on a Mac?

A3: The system requirements for TAMS Analyzer on macOS can vary slightly between versions. Generally, a Mac with an Intel processor and OS X 10.7 or later is required.<sup>[5]</sup> More

recent versions may require macOS 10.13 or later and are compatible with both Intel and Apple Silicon architectures.[\[6\]](#)

Q4: Is m-TAMS software free to use?

A4: Yes, TAMS Analyzer is a free and open-source software distributed under the GPL v2 license.[\[2\]](#)

Q5: Where can I download the m-TAMS software?

A5: The software can be downloaded from its official SourceForge repository.[\[2\]](#) The download typically includes the main application and accompanying documentation.[\[1\]](#)

## OS and File Format Compatibility

The following tables summarize the compatibility of TAMS Analyzer with different operating systems and file formats.

Operating System	Compatibility	Notes
macOS	Fully Supported	Primarily developed for and fully compatible with macOS. <a href="#">[1]</a> <a href="#">[2]</a>
Linux	Available	A GNUstep/CLI version for Linux is available. <a href="#">[2]</a> <a href="#">[4]</a>
Windows	Not Natively Supported	There is no official, native version for Windows mentioned.

File Format	Compatibility	Notes
Text (.txt)	Supported	Fully supported for coding and analysis. <a href="#">[5]</a> <a href="#">[6]</a>
RTF (.rtf)	Supported	A preferred format as it can be edited from within TAMS Analyzer. <a href="#">[1]</a>
RTFD (.rtfd)	Supported	Supported for analysis. <a href="#">[5]</a>
PDF (.pdf)	Supported	Can be linked and coded, but the codes are saved in a separate TAMS file and the PDF cannot be edited within the software. <a href="#">[1]</a>
Word (.doc, .docx)	Requires Conversion	Word documents need to be converted to RTF or PDF before they can be imported into TAMS Analyzer. <a href="#">[1]</a>
Audio/Video	Limited Support	Audio and video files can be linked for transcription purposes, but the media itself cannot be directly coded. <a href="#">[1]</a>
Image (JPEG)	Limited Support	JPEG files can be linked, with codes saved in an associated TAMS file. <a href="#">[1]</a>

## Troubleshooting Guides

### Issue 1: Installation Problems on macOS

- Symptom: The TAMS Analyzer application will not open after downloading.
- Solution:
  - Ensure you have downloaded the correct version for your macOS version.[\[5\]](#)[\[6\]](#)

- After downloading, drag the "TAMS Analyzer" and "graphviz" folders to your "Applications" folder.[\[1\]](#)
- If you encounter a security warning, you may need to open the application by right-clicking (or Ctrl-clicking) the icon and selecting "Open" from the context menu, then confirming the action.

### Issue 2: Importing Word Documents Fails

- Symptom: You are unable to import a Microsoft Word document (.doc or .docx) into your TAMS Analyzer project.
- Solution:
  - TAMS Analyzer does not directly support Word document formats.[\[1\]](#)
  - Open your document in Microsoft Word or another word processor.
  - Save the document as a Rich Text Format (.rtf) file.
  - Import the newly created .rtf file into your TAMS Analyzer project.

### Issue 3: Error Messages Related to Graphviz

- Symptom: You receive an error message about "Graphviz" when trying to use certain features.
- Solution:
  - TAMS Analyzer uses Graphviz for some of its visualization features.[\[2\]](#)
  - Ensure that the "graphviz" folder that came with the TAMS Analyzer download is also in your "Applications" folder.[\[1\]](#)
  - For more advanced troubleshooting, you may need to install Graphviz separately through a package manager like MacPorts.[\[2\]](#)

## Experimental Protocols

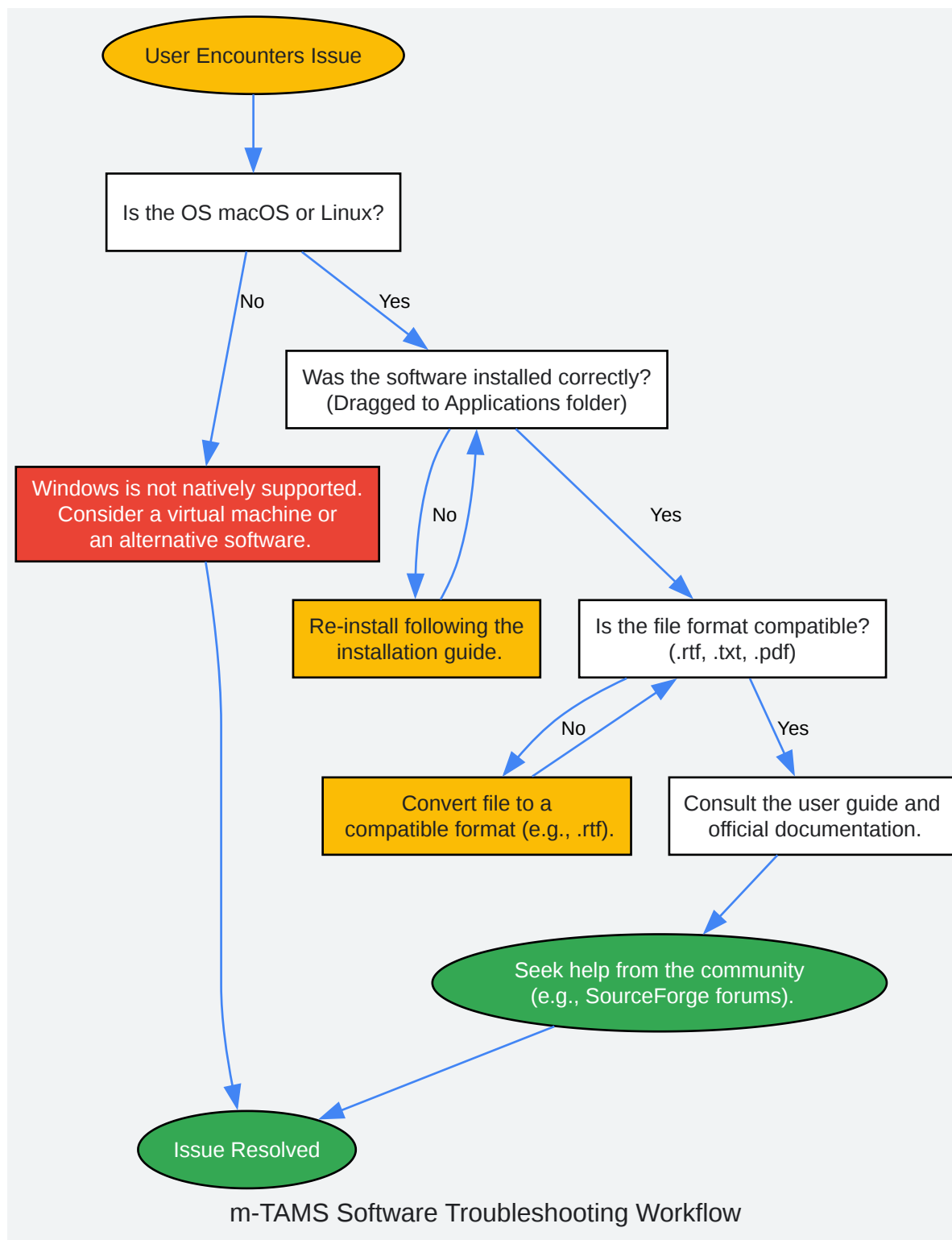
While m-TAMS is a software tool for data analysis and not a wet-lab experimental procedure, the following outlines a typical workflow for a qualitative analysis experiment using the software.

#### Protocol: Thematic Analysis of Interview Transcripts using TAMS Analyzer

- Project Setup:
  - Launch TAMS Analyzer.
  - Create a new project and give it a descriptive name.
  - Browse to select a location on your computer to save the project files.
- Data Preparation:
  - Ensure all interview transcripts are in a compatible format (preferably .rtf).
  - Convert any .doc or .docx files to .rtf.
- Data Import:
  - Within your TAMS Analyzer project, navigate to the file import section.
  - Select and import the prepared transcript files into the project.
- Coding:
  - Open a transcript within the TAMS Analyzer interface.
  - Read through the text to identify passages of interest.
  - To apply a code, select the relevant text passage.
  - Enter the desired code in the coding panel and apply it to the selected text.
  - Repeat this process for all transcripts, creating new codes as themes emerge.
- Analysis and Reporting:

- Utilize the software's tools to search for and extract all text passages associated with a specific code or combination of codes.
- Generate reports of coded data to identify patterns and frequencies.
- Export the analysis results for further statistical analysis or for inclusion in your research publication.

## Visualizations



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Caption: A flowchart illustrating the troubleshooting steps for common m-TAMS software issues.

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- To cite this document: BenchChem. [m-TAMS software compatibility with different OS]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1197732#m-tams-software-compatibility-with-different-os>]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)